

3-Methyltetrahydrofuran: A Comprehensive Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: 3-Methyltetrahydrofuran

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An in-depth exploration of the chemical and physical properties, synthesis, applications, and safety protocols of **3-Methyltetrahydrofuran** (3-MeTHF), a promising green solvent in chemical research and pharmaceutical development.

Introduction

3-Methyltetrahydrofuran (3-MeTHF) is a cyclic ether that has garnered significant attention as a more sustainable and often more effective alternative to traditional solvents like tetrahydrofuran (THF) and diethyl ether.^{[1][2]} Its favorable physical properties, combined with its derivation from renewable resources, position it as a key player in the advancement of green chemistry.^{[1][3]} This guide provides a detailed overview of 3-MeTHF, tailored for researchers, scientists, and professionals in drug development, covering its fundamental properties, synthesis, key applications with experimental insights, and essential safety information.

Core Properties of 3-Methyltetrahydrofuran

The utility of **3-Methyltetrahydrofuran** in a laboratory and industrial setting is defined by its unique physicochemical properties. Its molecular weight is 86.13 g/mol.^{[4][5][6][7]} A comprehensive summary of its key quantitative data is presented below, offering a clear comparison with the widely used solvent, Tetrahydrofuran (THF).

Property	3-Methyltetrahydrofuran	Tetrahydrofuran (THF)
Molecular Formula	C ₅ H ₁₀ O ^{[4][6][7]}	C ₄ H ₈ O
Molecular Weight	86.13 g/mol ^{[4][5][6][7]}	72.11 g/mol
CAS Number	13423-15-9 ^{[4][8]}	109-99-9
Boiling Point	86.5 °C ^[8]	66 °C ^[9]
Density	0.87 g/cm ³ ^{[3][7]}	0.889 g/cm ³
Water Solubility	106,000 mg/L at 25 °C (Partially miscible) ^[8]	Miscible
Refractive Index (n _{20D})	1.41 ^{[4][7]}	1.407
Purity (typical)	>95.0% (GC) ^{[7][8]}	>99%

Synthesis of 3-Methyltetrahydrofuran

The industrial preparation of **3-Methyltetrahydrofuran** can be achieved through various synthetic routes. One notable method involves the hydrogenation of 3-formyltetrahydrofuran.

Experimental Protocol: Synthesis from 3-Formyltetrahydrofuran

This process involves the catalytic hydrogenation of 3-formyltetrahydrofuran in the presence of a Group VIII noble metal catalyst and a strong acid.^[10]

Materials:

- 3-Formyltetrahydrofuran
- Hydrogen gas
- Palladium on carbon (Pd/C) catalyst
- Acid promoter (e.g., a strong acid)
- Solvent (if necessary)

- High-pressure autoclave

Procedure:

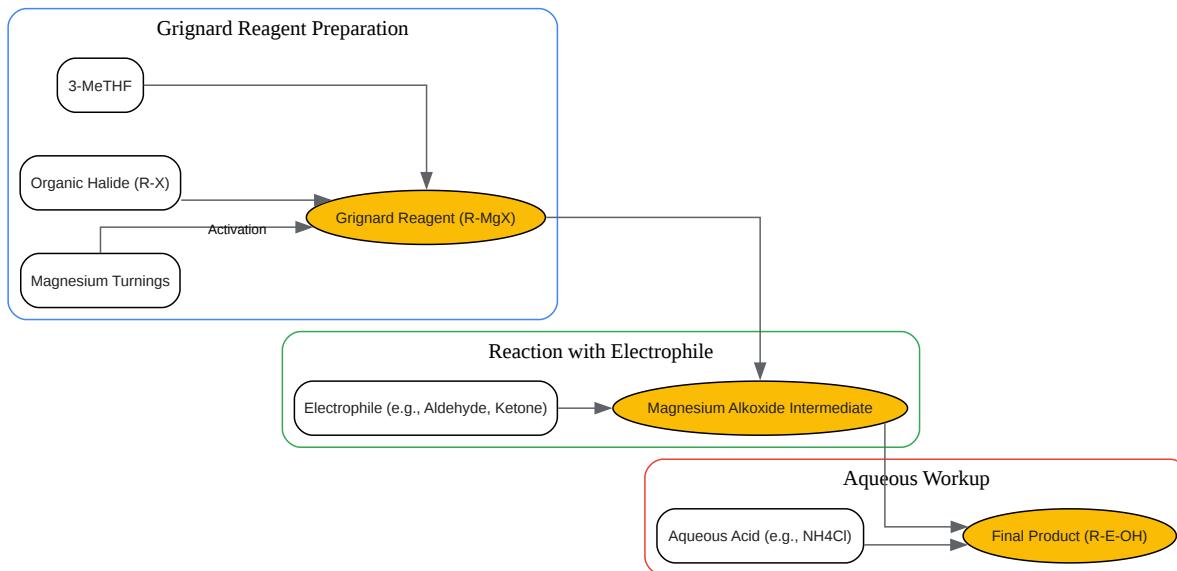
- The autoclave is charged with 3-formyltetrahydrofuran and the palladium on carbon catalyst.
- The vessel is sealed and purged multiple times with nitrogen, followed by hydrogen, to ensure an inert atmosphere.
- The hydrogen pressure is increased to the desired level, typically in the range of 1.4 to 7 MPa.[\[10\]](#)
- The reaction mixture is heated to a temperature between 100 and 240 °C while stirring.[\[10\]](#)
- The reaction progress is monitored by analyzing samples periodically using gas chromatography (GC).
- Upon completion, the autoclave is cooled, and the pressure is carefully released.
- The catalyst is removed by filtration.
- The resulting **3-Methyltetrahydrofuran** is purified by distillation.

Key Applications in Research and Development

3-Methyltetrahydrofuran's unique properties make it a valuable solvent in a variety of chemical transformations, most notably in organometallic chemistry and pharmaceutical synthesis.[\[3\]](#)[\[11\]](#)

Grignard Reactions

3-MeTHF is an excellent medium for Grignard reactions, often providing advantages over THF. [\[3\]](#) Organomagnesium bromides, for instance, are generally more soluble in 3-MeTHF than in THF.[\[1\]](#) This increased solubility allows for reactions to be conducted at higher concentrations and can simplify storage and transportation of the Grignard reagents.[\[1\]](#)

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Workflow for a typical Grignard reaction using 3-MeTHF.

Pharmaceutical Synthesis

In the pharmaceutical industry, the choice of solvent is critical for ensuring the purity and safety of the final active pharmaceutical ingredient (API).^[9] 3-MeTHF serves as a safer and more efficient medium for synthesizing APIs, particularly in reactions that require selective solvation and mild conditions.^[3] Its lower miscibility with water compared to THF simplifies the workup and product isolation stages, often leading to improved yields and reduced waste.^[1]

Spectral Data

Spectroscopic analysis is crucial for the identification and characterization of **3-Methyltetrahydrofuran**.

- ^1H NMR: The proton NMR spectrum provides characteristic signals for the methyl and tetrahydrofuran ring protons.
- ^{13}C NMR: The carbon NMR spectrum shows distinct peaks for the five carbon atoms in the molecule.[\[12\]](#)
- IR Spectroscopy: The infrared spectrum displays characteristic absorption bands for C-O and C-H bonds.[\[4\]](#)
- Mass Spectrometry: Mass spectral data can be used to determine the molecular weight and fragmentation pattern of the molecule.[\[4\]](#)

Safety and Handling

Proper handling of **3-Methyltetrahydrofuran** is essential to ensure laboratory safety.

Hazards:

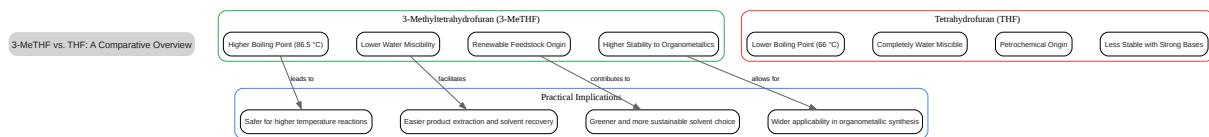
- Flammability: 3-MeTHF is a highly flammable liquid and vapor.[\[4\]](#) Keep away from heat, sparks, open flames, and other ignition sources.[\[5\]\[6\]](#)
- Skin and Eye Irritation: It can cause skin irritation and serious eye irritation.[\[6\]](#)
- Peroxide Formation: Like other ethers, 3-MeTHF can form explosive peroxides upon exposure to air and light. Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[5\]](#)

Personal Protective Equipment (PPE):

- Wear protective gloves, clothing, and eye/face protection.[\[5\]\[6\]](#)
- Use in a well-ventilated area or under a fume hood.[\[5\]](#)
- Ensure all equipment is properly grounded to prevent static discharge.[\[6\]](#)

First Aid Measures:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water.[\[5\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[\[5\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen.[\[5\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[5\]](#)



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Comparison of 3-MeTHF and THF properties and their implications.

Conclusion

3-Methyltetrahydrofuran presents a compelling case as a superior solvent in many chemical applications, particularly where green chemistry principles are a priority. Its advantageous physical properties, including a higher boiling point and partial water miscibility, offer tangible benefits in terms of reaction control, product isolation, and solvent recycling. For researchers and professionals in drug development and fine chemical synthesis, a thorough understanding

of 3-MeTHF's characteristics and safe handling is crucial for leveraging its full potential in creating more efficient, safer, and environmentally responsible chemical processes.

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